

Spectroscopic Data of Methyldiphenylvinylsilane: A Technical Guide

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Compound of Interest

Compound Name: *Methyldiphenylvinylsilane*

CAS No.: *13107-13-6*

Cat. No.: *B190206*

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **methyldiphenylvinylsilane** (C₁₅H₁₆Si), a versatile organosilicon compound. This guide is intended for researchers, scientists, and drug development professionals who utilize spectroscopic techniques for molecular characterization. We will delve into the theoretical underpinnings and practical applications of Nuclear Magnetic Resonance (NMR) spectroscopy (¹H, ¹³C, and ²⁹Si), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) in the structural elucidation of this compound.

Introduction to Methyldiphenylvinylsilane

Methyldiphenylvinylsilane is an organosilane featuring a silicon atom bonded to a methyl group, two phenyl groups, and a vinyl group. Its unique structure, combining the reactivity of the vinyl group with the steric and electronic effects of the phenyl and methyl substituents, makes it a valuable precursor in organic synthesis and polymer chemistry. Accurate and thorough spectroscopic characterization is paramount for confirming its identity, assessing its purity, and understanding its reactivity. This guide will serve as a detailed reference for the key spectroscopic signatures of **methyldiphenylvinylsilane**.

Molecular Structure and Properties

Before delving into the spectroscopic data, it is essential to understand the fundamental properties of **methyldiphenylvinylsilane**.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₆ Si	NIST WebBook[1]
Molecular Weight	224.3730 g/mol	NIST WebBook[1]
CAS Registry Number	13107-13-6	NIST WebBook[1]

```
graph methyldiphenylvinylsilane_structure {
  layout=neato;
  node [shape=plaintext];
  Si [label="Si"];
  C1 [label="C"];
  C2 [label="C"];
  H1 [label="H"];
  H2 [label="H"];
  H3 [label="H"];
  C_Me [label="CH3"];
  C_Ph1 [label="Phenyl"];
  C_Ph2 [label="Phenyl"];

  Si -- C1 [len=1.5];
  C1 -- C2 [len=1.2];
  C1 -- H1 [len=1];
  C2 -- H2 [len=1];
  C2 -- H3 [len=1];
  Si -- C_Me [len=1.5];
  Si -- C_Ph1 [len=1.5];
  Si -- C_Ph2 [len=1.5];
}
```

Caption: Molecular structure of **methyldiphenylvinylsilane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For organosilicon compounds, ^{29}Si NMR provides direct insight into the silicon environment.

^1H NMR Spectroscopy

Proton NMR spectroscopy provides information about the number of different types of protons and their neighboring environments.

Experimental Protocol: A typical ^1H NMR spectrum is acquired by dissolving a small sample of the compound in a deuterated solvent, such as chloroform-d (CDCl_3), containing a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm). The spectrum is then recorded on a high-field NMR spectrometer.

Data Interpretation: While the specific experimental ^1H NMR spectrum for **methyldiphenylvinylsilane** is not readily available in public databases, we can predict the expected chemical shifts and splitting patterns based on the structure and data from analogous compounds like diphenylmethylsilane.^[2]

Expected ^1H NMR Data for **Methyldiphenylvinylsilane**:

Protons	Chemical Shift (δ , ppm)	Multiplicity	Integration
Si-CH ₃	~0.6	Singlet	3H
Si-CH=CH ₂	5.5 - 7.0	Multiplet (ABC system)	3H
Phenyl-H	7.2 - 7.6	Multiplet	10H

The vinyl protons are expected to exhibit a complex splitting pattern (an ABC spin system) due to the geminal, cis, and trans couplings between them. The phenyl protons will appear as a complex multiplet in the aromatic region. The methyl protons attached to the silicon will be a singlet in the upfield region.

¹³C NMR Spectroscopy

Carbon-13 NMR provides information on the different carbon environments within the molecule.

Experimental Protocol: A ¹³C NMR spectrum is typically acquired using the same sample prepared for ¹H NMR. Proton decoupling is commonly employed to simplify the spectrum, resulting in a single peak for each unique carbon atom.

Data Interpretation: Similar to the ¹H NMR data, a publicly available experimental ¹³C NMR spectrum for **methyldiphenylvinylsilane** is elusive. However, we can predict the approximate chemical shifts based on known values for similar structures.[3][4]

Expected ¹³C NMR Data for **Methyldiphenylvinylsilane**:

Carbon	Chemical Shift (δ, ppm)
Si-CH ₃	-5 to 5
Si-CH=CH ₂	130 - 140
Phenyl-C (ipso)	130 - 135
Phenyl-C (ortho, meta, para)	127 - 135

The silicon-attached methyl carbon will be found at a characteristic upfield chemical shift. The vinyl and phenyl carbons will resonate in the downfield region typical for sp² hybridized carbons.

²⁹Si NMR Spectroscopy

Silicon-29 NMR is a valuable technique for characterizing organosilicon compounds, providing direct information about the silicon atom's chemical environment.

Experimental Protocol: ²⁹Si NMR spectra are acquired on a multinuclear NMR spectrometer. Due to the low natural abundance and negative gyromagnetic ratio of the ²⁹Si nucleus, techniques like DEPT (Distortionless Enhancement by Polarization Transfer) or INEPT (Insensitive Nuclei Enhanced by Polarization Transfer) are often used to enhance the signal.[5]
[6]

Data Interpretation: The chemical shift of the ^{29}Si nucleus is sensitive to the nature of the substituents attached to it. For **methyldiphenylvinylsilane**, the silicon atom is bonded to one methyl, two phenyl, and one vinyl group. Based on data for similar compounds, the ^{29}Si chemical shift is expected to be in the range of -5 to -20 ppm relative to TMS.[7][8]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which causes molecular vibrations.

Experimental Protocol: An IR spectrum of a liquid sample like **methyldiphenylvinylsilane** can be obtained by placing a thin film of the liquid between two salt plates (e.g., NaCl or KBr) and analyzing it with an FTIR spectrometer.

Data Interpretation: The NIST WebBook provides an experimental IR spectrum for **methyldiphenylvinylsilane**.^{[1][9]} The key absorption bands and their assignments are summarized below.

IR Spectroscopic Data for **Methyldiphenylvinylsilane**:

Wavenumber (cm^{-1})	Vibration Type	Functional Group
~3070, 3050	C-H stretch	Phenyl, Vinyl
~2960	C-H stretch	Methyl
~1590, 1485, 1430	C=C stretch	Phenyl
~1405	=CH ₂ scissoring	Vinyl
~1250	Si-CH ₃ deformation	Methylsilyl
~1120	Si-Phenyl stretch	Phenylsilyl
~1010, 960	=C-H bend	Vinyl
~730, 700	C-H out-of-plane bend	Phenyl

The presence of the vinyl group is clearly indicated by the C-H stretching above 3000 cm^{-1} and the characteristic out-of-plane bending modes. The Si-Phenyl and Si-Methyl vibrations are also

readily identifiable.

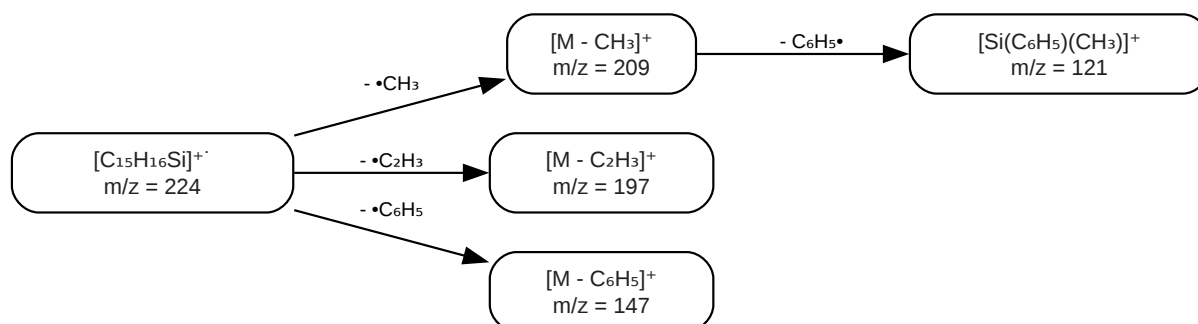
Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that ionizes molecules and separates the resulting ions based on their mass-to-charge ratio (m/z), providing information about the molecular weight and fragmentation pattern of the compound.

Experimental Protocol: A mass spectrum is typically obtained using an electron ionization (EI) source coupled to a mass analyzer. The volatile sample is introduced into the ion source, where it is bombarded with high-energy electrons, causing ionization and fragmentation.

Data Interpretation: While a specific experimental mass spectrum for **methyldiphenylvinylsilane** is not available, we can predict the fragmentation pattern based on the known behavior of similar organosilicon compounds.[10][11][12] The molecular ion peak (M^+) would be expected at an m/z corresponding to the molecular weight of the molecule (224.37).

Expected Fragmentation Pattern for **Methyldiphenylvinylsilane**:



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Caption: Predicted major fragmentation pathways for **methyldiphenylvinylsilane**.

Common fragmentation pathways for organosilanes include the loss of alkyl or aryl radicals from the silicon atom. Therefore, significant peaks would be expected at m/z values corresponding to the loss of a methyl radical ($M-15$), a vinyl radical ($M-27$), and a phenyl radical

(M-77). The base peak is often the tropylium ion ($C_7H_7^+$) at m/z 91 or a silicon-containing fragment.

Conclusion

This technical guide has provided a detailed overview of the expected and available spectroscopic data for **methyldiphenylvinylsilane**. While experimental NMR and MS data are not readily found in public databases, the predicted values and fragmentation patterns, based on the analysis of similar compounds and general spectroscopic principles, offer a solid foundation for the characterization of this important organosilicon compound. The provided IR data from the NIST WebBook serves as a valuable experimental reference. This guide underscores the synergistic power of multiple spectroscopic techniques in the comprehensive structural elucidation of organic and organometallic molecules.

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